Proper Disposal of TY-52156: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*TY-52156*
CAS No.:	*934369-14-9*
Cat. No.:	*B611519*

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For Immediate Reference: Treat **TY-52156** as a potentially toxic chemical. Disposal must comply with local, state, and federal regulations for hazardous waste. Do not dispose of down the drain or in regular trash.

This document provides essential guidance for the safe and proper disposal of **TY-52156**, a selective S1P3 receptor antagonist used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection. The information is targeted toward researchers, scientists, and drug development professionals familiar with handling chemical reagents.

Chemical and Physical Properties

A summary of the key quantitative data for **TY-52156** is presented below for easy reference.

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Property	Value
CAS Number	934369-14-9
Molecular Formula	$C_{18}H_{19}Cl_2N_3O$
Molecular Weight	364.27 g/mol [1]
Appearance	Yellow solid[2]
Purity	≥98% (HPLC)[3]
Solubility	DMSO: 25 mg/mLDMF: 30 mg/mLEthanol: 15 mg/mL[4]
Storage Temperature	-20°C[3][4]
Melting Point	95.2 - 99.7 °C[2]

Disposal Protocol: A Step-by-Step Guide

The toxicological properties of **TY-52156** have not been fully investigated[2]. Therefore, it must be handled as a potentially hazardous substance. As a chlorinated organic compound, specific disposal methods are required to prevent the formation of toxic byproducts[5][6].

1. Personal Protective Equipment (PPE): Before handling **TY-52156** for disposal, ensure you are wearing appropriate PPE:

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses or goggles
- Lab coat

2. Waste Segregation and Collection:

- Solid Waste: Collect un-used or contaminated solid **TY-52156** in a clearly labeled, sealed container.
  - Use a dedicated waste container for chlorinated organic compounds.

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- Label the container with "Hazardous Waste," "**TY-52156**," and the relevant hazard symbols.

- Liquid Waste (Solutions):
  - Collect solutions of **TY-52156** in a separate, sealed, and clearly labeled hazardous waste container.
  - Do not mix with non-chlorinated solvent waste.
  - Indicate the solvent used (e.g., DMSO, Ethanol) on the label.
- Contaminated Materials: Any materials used to handle **TY-52156** (e.g., pipette tips, weighing paper, gloves) should be considered contaminated and disposed of as solid hazardous waste.

3. Spill Management: In case of a spill:

- Avoid raising dust.
- For dry spills, carefully sweep or vacuum the material and place it in the designated hazardous waste container[2].
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in the hazardous waste container.
- Ventilate the area and decontaminate the surface with an appropriate solvent (e.g., alcohol), collecting all cleaning materials as hazardous waste[2].

4. Final Disposal:

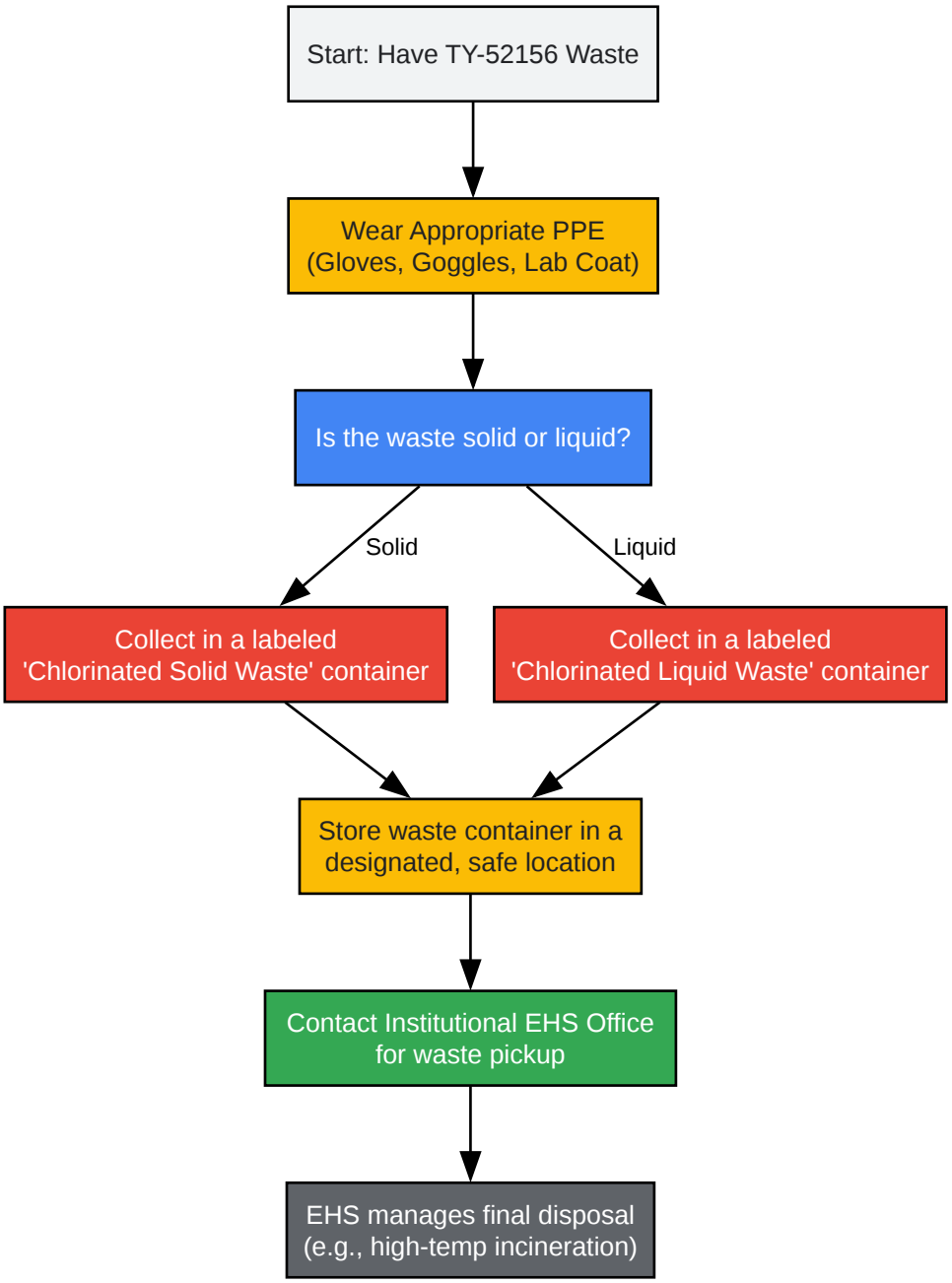
- Consult Your Institution's Environmental Health and Safety (EHS) Office: This is the most critical step. Your EHS office will provide specific instructions for hazardous waste pickup and disposal that are compliant with your local and national regulations.
- Do Not Attempt On-Site Treatment: Unless specifically equipped and permitted, do not attempt to incinerate or chemically treat **TY-52156** waste. High-temperature incineration in a

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specialized facility is a common method for destroying chlorinated organic compounds safely[5][7].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TY-52156**.



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Caption: Logical workflow for the safe disposal of **TY-52156** waste.

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